An In-Depth Technical Guide to the Mechanism of Action of MPI-0441138

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Compound of Interest

Compound Name:	*MPI-0441138*
CAS No.:	*827030-33-1*
Cat. No.:	*B1662966*

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Abstract

MPI-0441138, also known as EP128265, is a potent small molecule inducer of apoptosis with significant anti-proliferative activity in a range of cancer cell lines. Its primary mechanism of action involves the inhibition of tubulin polymerization, leading to mitotic arrest and subsequent activation of the intrinsic mitochondrial-mediated apoptotic pathway. This technical guide provides a comprehensive overview of the core mechanism of **MPI-0441138**, detailing the experimental evidence and methodologies used to elucidate its function.

Core Mechanism of Action: Tubulin Polymerization Inhibition

MPI-0441138 exerts its primary cytotoxic effect by disrupting microtubule dynamics through the inhibition of tubulin polymerization.[1] Microtubules are essential components of the cytoskeleton, playing a critical role in cell division, intracellular transport, and maintenance of

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cell shape. By binding to tubulin, **MPI-0441138** prevents the formation of microtubules, leading to a cascade of events that culminate in apoptotic cell death.

Quantitative Analysis of Tubulin Polymerization Inhibition

The inhibitory effect of **MPI-0441138** on tubulin polymerization has been quantified in various studies. The half-maximal inhibitory concentration (IC50) for tubulin polymerization is a key metric to assess the potency of the compound.

Parameter	Value	Cell Line	Reference
IC50 (Tubulin Polymerization)	Not explicitly stated in abstract	Not specified	[1]

Note: The specific IC50 value for tubulin polymerization by **MPI-0441138** is not available in the public domain abstracts. Access to the full-text article is required for this specific data point.

Cellular Consequences of Tubulin Polymerization Inhibition

The disruption of microtubule formation by **MPI-0441138** triggers a series of cellular events, primarily leading to cell cycle arrest and the induction of apoptosis.

Cell Cycle Arrest at G2/M Phase

Inhibition of tubulin polymerization prevents the formation of a functional mitotic spindle, a requisite for chromosome segregation during mitosis. This disruption activates the spindle assembly checkpoint, leading to an arrest of the cell cycle in the G2/M phase.

Induction of Apoptosis

Prolonged mitotic arrest induced by **MPI-0441138** ultimately triggers the intrinsic pathway of apoptosis. This is characterized by a series of mitochondrial events, including the loss of mitochondrial membrane potential and the release of pro-apoptotic factors into the cytoplasm.

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The Mitochondrial-Mediated Apoptotic Pathway

MPI-0441138-induced apoptosis is primarily mediated through the mitochondrial pathway. Key events in this pathway include:

Alteration of Mitochondrial Membrane Potential (ΔΨm)

A hallmark of the intrinsic apoptotic pathway is the dissipation of the mitochondrial membrane potential. Treatment with **MPI-0441138** leads to a significant decrease in ΔΨm in cancer cells.

Release of Pro-Apoptotic Factors

The loss of mitochondrial membrane integrity results in the release of key pro-apoptotic proteins from the mitochondrial intermembrane space into the cytosol. These include:

- Cytochrome c: Once in the cytosol, cytochrome c binds to Apaf-1, leading to the formation of the apoptosome and subsequent activation of caspase-9.
- Apoptosis-Inducing Factor (AIF): AIF translocates to the nucleus where it induces chromatin condensation and large-scale DNA fragmentation in a caspase-independent manner.

Caspase Activation

The release of cytochrome c and the formation of the apoptosome lead to the activation of a cascade of caspases, which are the executioners of apoptosis. **MPI-0441138** has been shown to be a potent activator of caspase-3.[1]

Parameter	Value	Cell Line	Reference
EC50 (Caspase-3 Activation)	2 nM	T47D	[1]

DNA Fragmentation

The activation of caspases, particularly caspase-3, leads to the cleavage of various cellular substrates, ultimately resulting in the fragmentation of genomic DNA, a characteristic feature of apoptosis.

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In Vitro and In Vivo Efficacy

MPI-0441138 has demonstrated potent anti-proliferative and pro-apoptotic activity in a variety of cancer cell lines. Furthermore, it has shown efficacy in preclinical in vivo models.

Parameter	Value	Cell Line	Reference
GI50 (Growth Inhibition)	2 nM	T47D	[1]

MPI-0441138 was found to be efficacious in the MX-1 human breast and PC-3 prostate cancer mouse models.[1]

Experimental Protocols

The following sections detail the general methodologies for the key experiments cited in the characterization of **MPI-0441138**'s mechanism of action.

Tubulin Polymerization Assay

Principle: The polymerization of purified tubulin into microtubules is monitored by the increase in turbidity of the solution, which can be measured spectrophotometrically at 340 nm.

Protocol:

- Purified tubulin is incubated in a polymerization buffer (e.g., 80 mM PIPES, pH 6.9, 2 mM MgCl2, 0.5 mM EGTA, 1 mM GTP, and 10% glycerol).
- Various concentrations of **MPI-0441138** or a vehicle control are added to the tubulin solution.
- The mixture is transferred to a pre-warmed 96-well plate.
- The absorbance at 340 nm is measured at regular intervals over a period of time (e.g., 60 minutes) at 37°C using a microplate reader.
- The rate and extent of polymerization are determined from the absorbance curves. The IC50 value is calculated from the dose-response curve.

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Caspase-3 Activation Assay

Principle: This assay utilizes a fluorogenic substrate that is specifically cleaved by activated caspase-3, releasing a fluorescent molecule. The fluorescence intensity is directly proportional to the caspase-3 activity.

Protocol:

- Cells are seeded in a 96-well plate and treated with various concentrations of **MPI-0441138** or a vehicle control for a specified duration.
- A cell lysis buffer is added to each well to release the cellular contents.
- A caspase-3 substrate (e.g., Ac-DEVD-AMC) is added to the cell lysates.
- The plate is incubated at 37°C to allow for the enzymatic reaction.
- The fluorescence is measured using a microplate reader with appropriate excitation and emission wavelengths (e.g., 380 nm excitation and 460 nm emission for AMC).
- The fold-increase in caspase-3 activity is calculated relative to the untreated control.

Mitochondrial Membrane Potential (ΔΨm) Assay

Principle: This assay uses a lipophilic cationic fluorescent dye (e.g., JC-1 or TMRE) that accumulates in the mitochondria of healthy cells, driven by the negative mitochondrial membrane potential. A decrease in ΔΨm results in a change in the fluorescence properties of the dye.

Protocol:

- Cells are treated with **MPI-0441138** or a vehicle control.
- The cells are then incubated with the fluorescent dye (e.g., JC-1).
- The fluorescence is analyzed by flow cytometry or fluorescence microscopy.

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- JC-1: In healthy cells with high ΔΨm, JC-1 forms aggregates that fluoresce red. In apoptotic cells with low ΔΨm, JC-1 remains as monomers and fluoresces green. The ratio of red to green fluorescence is used to quantify the change in ΔΨm.
- TMRE: The intensity of TMRE fluorescence is directly proportional to the mitochondrial membrane potential.

Cytochrome c and AIF Translocation Assay (Immunofluorescence)

Principle: The subcellular localization of cytochrome c and AIF is visualized using immunofluorescence microscopy. In healthy cells, these proteins are localized to the mitochondria. Upon induction of apoptosis, they are released into the cytoplasm and/or translocate to the nucleus.

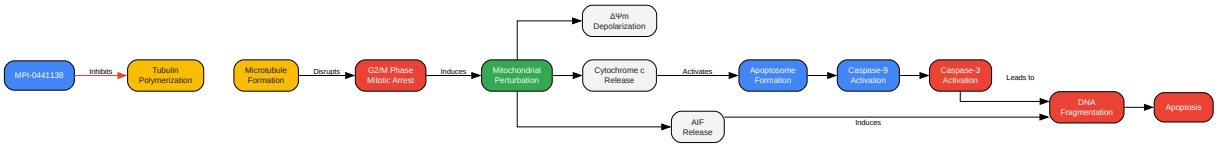
Protocol:

- Cells grown on coverslips are treated with **MPI-0441138**.
- The cells are fixed and permeabilized.
- The cells are then incubated with primary antibodies specific for cytochrome c and AIF.
- Following washing, the cells are incubated with fluorescently labeled secondary antibodies.
- The coverslips are mounted on slides with a mounting medium containing a nuclear counterstain (e.g., DAPI).
- The subcellular localization of the proteins is visualized using a fluorescence or confocal microscope.

Visualizations

Signaling Pathway of **MPI-0441138**-Induced Apoptosis

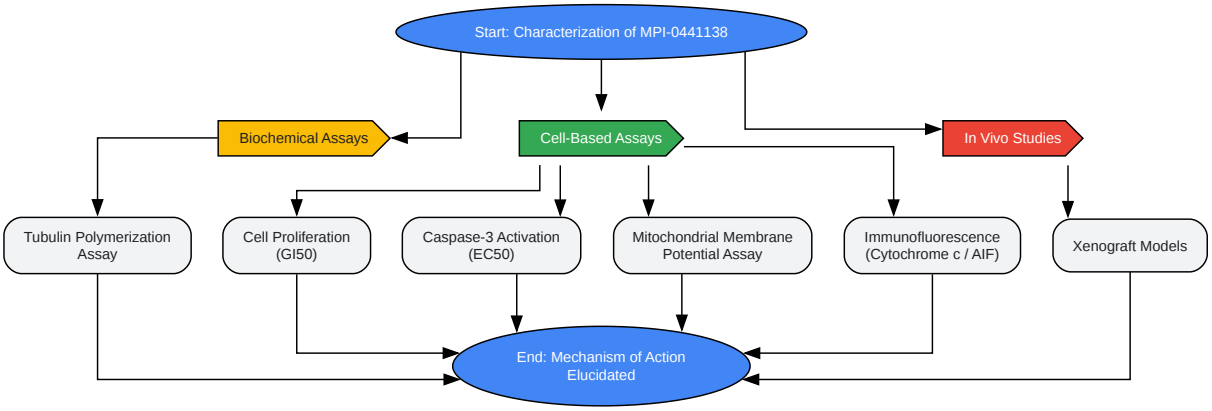
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Caption: Signaling pathway of **MPI-0441138**-induced apoptosis.

Experimental Workflow for Characterizing **MPI-0441138**



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Caption: Experimental workflow for **MPI-0441138** characterization.

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References

- 1. Discovery of 2-chloro-N-(4-methoxyphenyl)-N-methylquinazolin-4-amine (EP128265, MPI-0441138) as a potent inducer of apoptosis with high in vivo activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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